

Personal protective equipment for handling 1-Bromo-4-(tert-butylsulfanyl)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(tert-butylsulfanyl)benzene

Cat. No.: B1272083

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Essential Safety and Handling Guide for 1-Bromo-4-(tert-butylsulfanyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-4-(tert-butylsulfanyl)benzene** (CAS No. 25752-90-3). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Bromo-4-(tert-butylsulfanyl)benzene** is provided below.

Property	Value
CAS Number	25752-90-3
Molecular Formula	C ₁₀ H ₁₃ BrS
Molecular Weight	245.18 g/mol

Hazard Identification and Precautionary Measures

While a specific Safety Data Sheet (SDS) with comprehensive toxicological data for **1-Bromo-4-(tert-butylsulfanyl)benzene** is not readily available, data from structurally similar compounds such as 1-Bromo-4-tert-butylbenzene suggests that this chemical should be handled with care. The primary hazards are anticipated to be:

- Skin Irritation: May cause skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Eye Irritation: May cause serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)[\[2\]](#)
- Harmful if Swallowed: May be harmful if ingested.

Based on these potential hazards, the following GHS precautionary statements should be observed:

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant. ^{[1][2]}

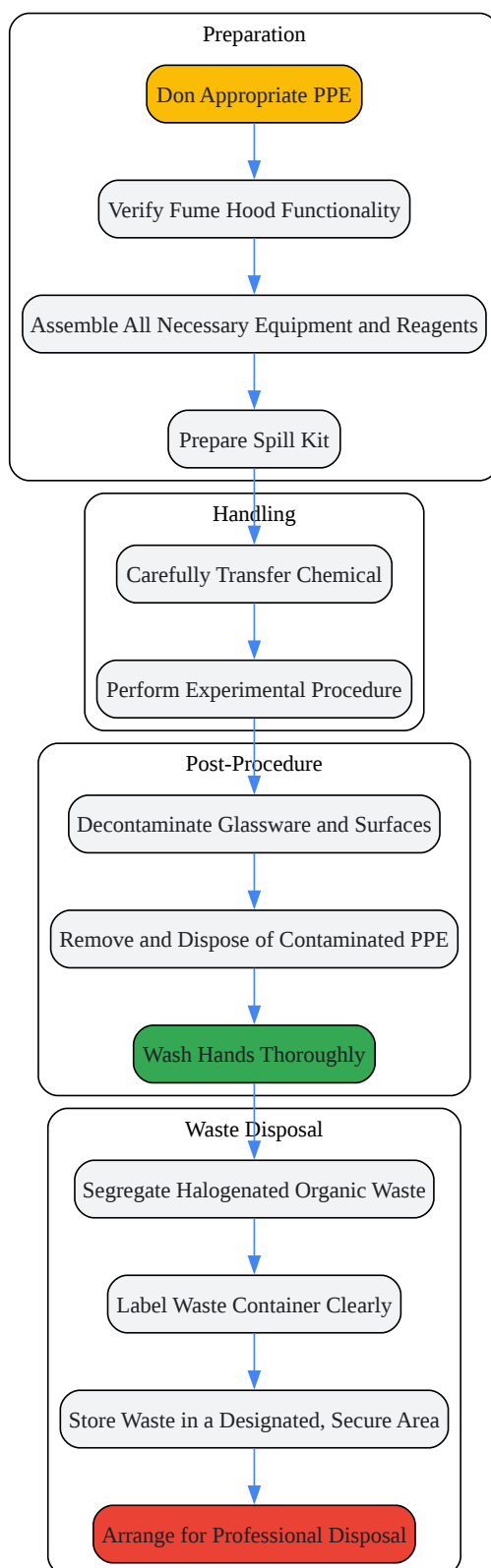
Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure. The following PPE is mandatory when handling **1-Bromo-4-(tert-butylsulfanyl)benzene**:

PPE Category	Item	Specifications and Recommendations
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn over goggles when there is a risk of splashing.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[4] Always inspect gloves for integrity before use. For prolonged or frequent contact, gloves with a higher protection class (breakthrough time > 240 minutes) should be used.[2] Discard and replace gloves immediately after contamination.
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully fastened.
Respiratory Protection	Respirator	Work should be conducted in a well-ventilated area or a chemical fume hood. If ventilation is inadequate or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

Operational Plan: Step-by-Step Handling Procedure

The following workflow ensures a systematic and safe approach to handling **1-Bromo-4-(tert-butylsulfanyl)benzene** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **1-Bromo-4-(tert-butylsulfanyl)benzene**.

Disposal Plan

Proper disposal of **1-Bromo-4-(tert-butylsulfanyl)benzene** and its containers is crucial to prevent environmental contamination and comply with regulations.

- **Waste Classification:** This compound should be treated as a halogenated organic hazardous waste.
- **Containerization:**
 - Use a designated, clearly labeled, and chemically compatible waste container.
 - The label must include "Hazardous Waste" and the full chemical name: "**1-Bromo-4-(tert-butylsulfanyl)benzene**". Do not use abbreviations.
- **Segregation:**
 - Do not mix with non-halogenated organic waste.
 - Do not mix with aqueous waste, acids, or bases.
- **Spill Residues:** Any absorbent materials used to clean up spills of this chemical should also be disposed of as hazardous waste in the same designated container.
- **Final Disposal:**
 - All waste must be disposed of through a licensed hazardous waste disposal service.^{[1][2]}
 - Incineration at a licensed facility is a common disposal method for brominated compounds.
 - Do not dispose of this chemical down the drain.^[5]

By implementing these safety and handling protocols, researchers can minimize the risks associated with **1-Bromo-4-(tert-butylsulfanyl)benzene** and ensure a safe and compliant

laboratory environment.

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